

A Comparative Guide: Doxazosin Hydrochloride vs. Prazosin in Hypertension Treatment

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Compound of Interest

Compound Name: Doxazosin hydrochloride

Cat. No.: B1139612

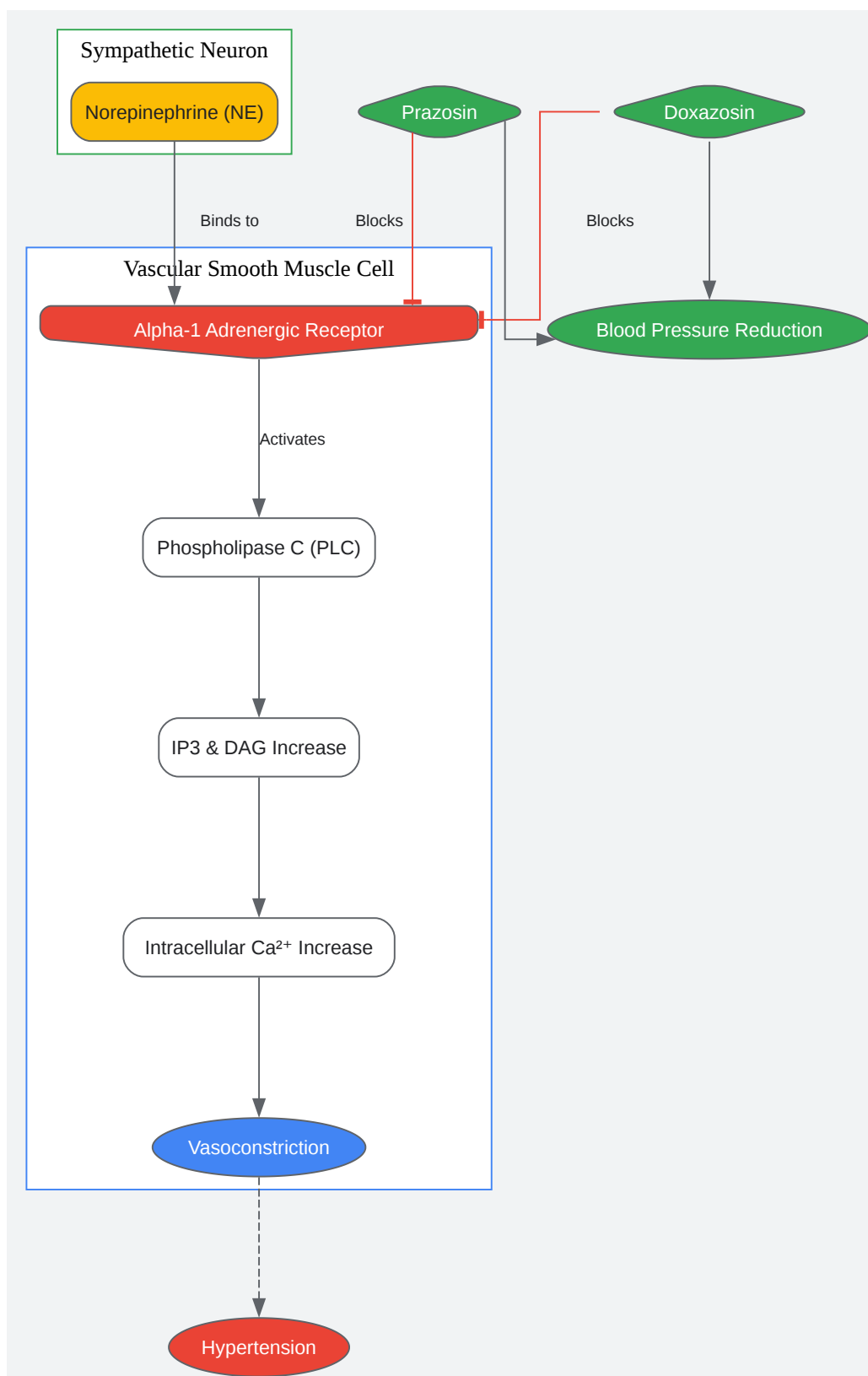
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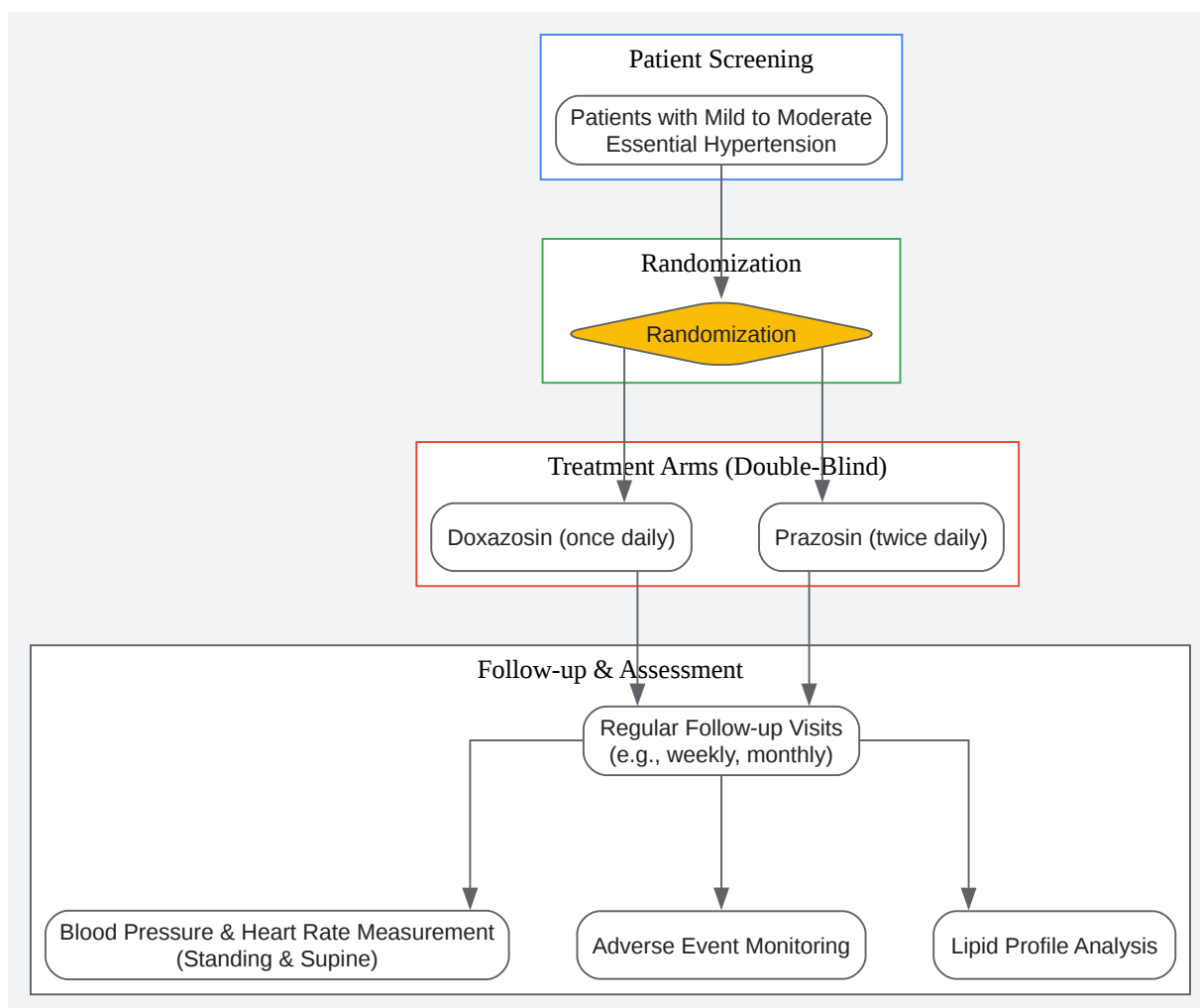
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **doxazosin hydrochloride** and prazosin, two selective alpha-1 adrenergic receptor antagonists utilized in the management of hypertension. The following sections detail their mechanism of action, comparative efficacy, pharmacokinetic profiles, and adverse effects, supported by data from key clinical studies. Detailed experimental protocols from these studies are also provided to facilitate critical evaluation and future research.

Mechanism of Action: Selective Alpha-1 Adrenergic Blockade

Both doxazosin and prazosin exert their antihypertensive effects by selectively blocking alpha-1 adrenergic receptors on postsynaptic vascular smooth muscle. This inhibition counteracts the vasoconstrictive effects of norepinephrine, leading to vasodilation of both arteries and veins, a decrease in total peripheral resistance, and a subsequent reduction in blood pressure. Notably, this action is not typically accompanied by a significant increase in heart rate.^{[1][2]}





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References

- 1. An open one-year comparison of doxazosin and prazosin for mild to moderate essential hypertension - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. drugs.com [drugs.com]
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